

# 2,4,6-Trifluorophenyl isocyanate safety data sheet (SDS) information

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## Compound of Interest

Compound Name: 2,4,6-Trifluorophenyl isocyanate

Cat. No.: B1351153

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## An In-depth Technical Guide to the Safety of 2,4,6-Trifluorophenyl Isocyanate

This technical guide provides comprehensive safety information for **2,4,6-Trifluorophenyl isocyanate**, intended for researchers, scientists, and drug development professionals. The following sections detail the compound's properties, associated hazards, and essential safety protocols for its handling, storage, and emergency response.

## Chemical and Physical Properties

**2,4,6-Trifluorophenyl isocyanate** is a reactive chemical intermediate. Its key physical and chemical properties are summarized below.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>2</sub> F <sub>3</sub> NO[1][2]
Molecular Weight	173.09 g/mol [1][2]
Appearance	Liquid[2]
Purity	98%[1]
Boiling Point	166.4°C at 760 mmHg[1]
Storage Temperature	2-8°C, Keep in a dry area[1]
Exact Mass	173.009 g/mol [1]
Topological Polar Surface Area	29.4 Å <sup>2</sup> [1]
Heavy Atom Count	12[1]
Rotatable Bond Count	1[1]

## Hazard Identification and Classification

This compound is classified as hazardous. The GHS hazard statements below are based on classifications for similar isocyanate compounds, as specific GHS data for the 2,4,6-trifluoro isomer is limited. Isocyanates as a class are highly reactive and toxic.[3]

Hazard Statement	Description
H226	Flammable liquid and vapour.[1][4]
H330	Fatal if inhaled.[1][4]
H315	Causes skin irritation.[5]
H319	Causes serious eye irritation.[5]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1]
H335	May cause respiratory irritation.[5]
H340	May cause genetic defects.[1]
H350	May cause cancer.[1]
H372	Causes damage to organs through prolonged or repeated exposure.[1]

Signal Word: Danger[4]

## Standard Operating Protocol for Safe Handling

The following protocol outlines the necessary safety measures for handling **2,4,6-Trifluorophenyl isocyanate** in a laboratory setting.

### 3.1. Engineering Controls

- All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.  
[5]
- Ensure a safety shower and eyewash station are readily accessible and have been tested.[6]
- Use a closed system or provide appropriate exhaust ventilation when handling the product.  
[7][8]

### 3.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5]
- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber) and a lab coat. Inspect gloves for integrity before use.[7] Contaminated clothing should be removed immediately and laundered before reuse.[9]
- Respiratory Protection: If there is a risk of inhalation, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and isocyanates is mandatory.[10]

### 3.3. Handling Procedures

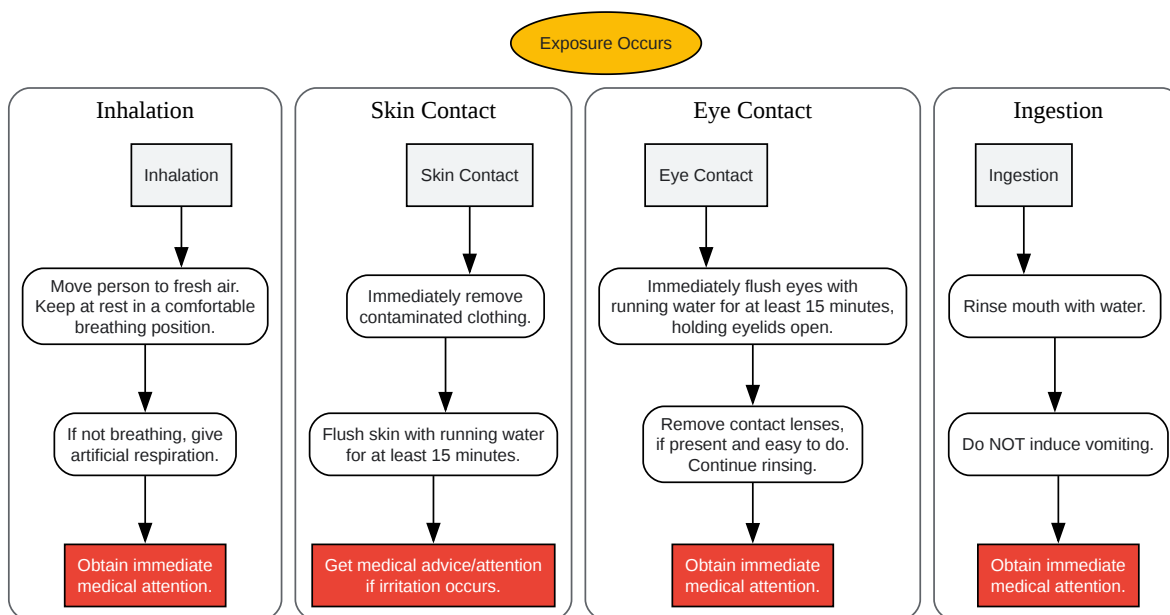
- Avoid all personal contact, including inhalation.[9]
- Wash hands thoroughly with soap and water after handling and before breaks.[5][9]
- Keep the container tightly closed when not in use.[5][7]
- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, bases, alcohols, and amines.[5][7][11] The recommended storage temperature is 2-8°C.[1]
- Keep away from sources of ignition, heat, and open flames.[4][7]

### 3.4. Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.[12]
- Do not allow the product to enter drains or waterways.[5][13]

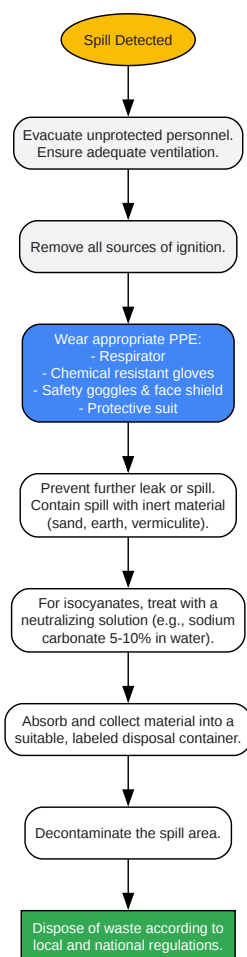
## Emergency Procedures and Workflows

The following diagrams illustrate the logical steps for responding to common emergencies involving **2,4,6-Trifluorophenyl isocyanate**.



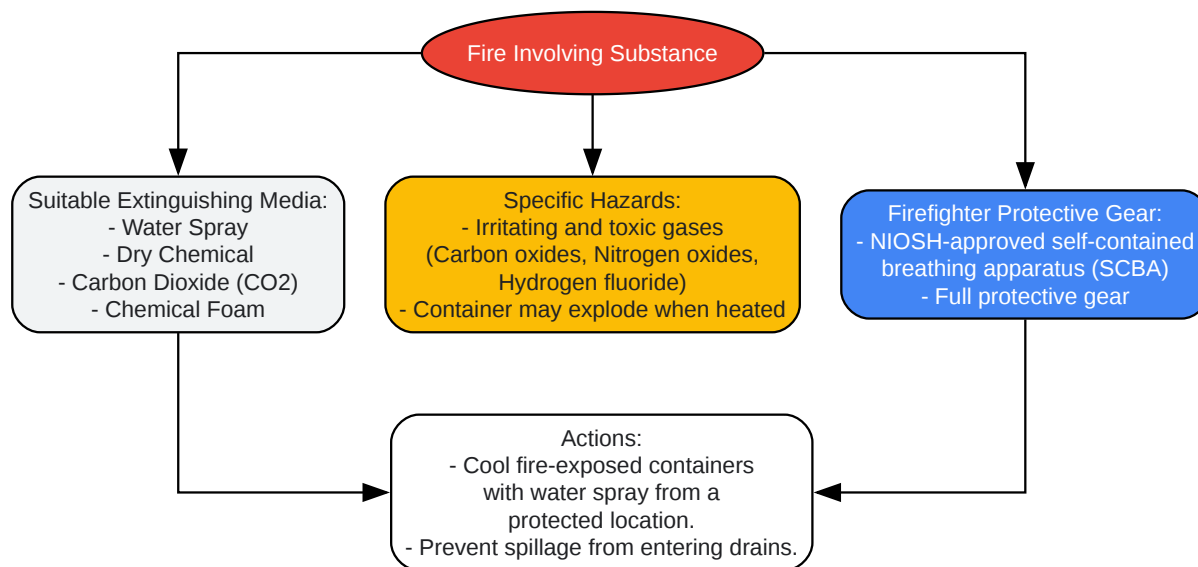
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Caption: First aid procedures following exposure.



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Caption: Workflow for chemical spill response.



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Caption: Decision logic for fire-fighting.

## Toxicological Information

Detailed toxicological studies for **2,4,6-Trifluorophenyl isocyanate** are not widely available. However, based on the data for related isocyanates, the primary health risks are associated with the respiratory system.[3]

- Acute Effects: Fatal if inhaled.[1][4] Causes serious irritation to the eyes and skin.[5] Inhalation may cause respiratory irritation.[5]
- Sensitization: Isocyanates are known respiratory and dermal sensitizers.[3] Exposure can lead to allergic reactions, asthma-like symptoms, and breathing difficulties, which may be delayed.[10]
- Chronic Effects: Prolonged or repeated exposure may cause damage to organs, particularly the respiratory tract.[1][3] Some isocyanates are suspected of causing cancer and genetic defects.[1]

No specific LD50 or LC50 data for this compound were found in the provided search results. Researchers should treat this compound with extreme caution due to the known high toxicity of the isocyanate functional group.[3]

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